

A Comparative Guide to Analytical Techniques for ADC Characterization

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

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Antibody-Drug Conjugates (ADCs) are a class of biopharmaceuticals that merge the targeting specificity of monoclonal antibodies with the cell-killing power of cytotoxic small molecules.^{[1][2][3]} This targeted delivery approach enhances therapeutic efficacy, particularly in oncology, while minimizing systemic toxicity.^{[1][2]} The complex nature of ADCs, which consist of an antibody, a potent payload, and a chemical linker, presents significant analytical challenges. Rigorous characterization is essential to ensure their safety, efficacy, and consistency, focusing on critical quality attributes (CQAs) such as the drug-to-antibody ratio (DAR), drug load distribution, aggregation, and charge heterogeneity.

This guide provides a comparative overview of key analytical techniques used for the physicochemical characterization of ADCs, offering objective comparisons and supporting experimental data for researchers, scientists, and drug development professionals.

Core Analytical Techniques: A Quantitative Comparison

The selection of an analytical method is heavily dependent on the specific CQA being investigated, the properties of the ADC's linker and drug, and the stage of development. Below is a summary of the most common techniques and their performance attributes.

Technique	Primary Application	Key Performance Attributes	Limitations
Hydrophobic Interaction Chromatography (HIC)	DAR determination, Drug load distribution for cysteine-linked ADCs	Resolution: Baseline separation of species with different drug loads (e.g., DAR 0, 2, 4, 6, 8). Reproducibility: Excellent retention time and peak area reproducibility (RSDs < 1%).	Primarily suited for cysteine-linked ADCs; high salt mobile phases are often incompatible with mass spectrometry (MS).
Reversed-Phase HPLC (RP-HPLC)	Orthogonal method for DAR determination; analysis of ADC fragments (light/heavy chains)	MS Compatibility: Mobile phases are compatible with MS, enabling mass confirmation. Resolution: High resolution for less hydrophobic, site-specific ADCs and their fragments.	Can be denaturing, potentially altering the ADC's structure; may have lower resolution for highly heterogeneous, intact ADCs.
Size Exclusion Chromatography (SEC)	Quantification of aggregates, monomers, and fragments	Precision: High reproducibility for retention time and peak area (RSDs < 1%). Versatility: Can be adapted to measure free payload levels simultaneously.	Potential for non-specific interactions between hydrophobic ADCs and the stationary phase, leading to peak tailing.
Mass Spectrometry (MS)	Intact mass analysis, DAR confirmation, subunit analysis, conjugation site identification	Accuracy: Provides precise molecular weight information. Sensitivity: High sensitivity, especially	Native MS requires careful buffer exchange; data can be complex for highly heterogeneous ADCs.

		with sheathless capillary electrophoresis coupling. Versatility: Can be coupled with various separation techniques (LC, CE).
Capillary Electrophoresis (CE)	Purity and charge heterogeneity analysis (cIEF, CE-SDS)	Resolution: High-efficiency separation of charge variants and size variants. Sample Consumption: Requires minimal sample amounts (e.g., ~1 ng). Can be sensitive to buffer composition; coupling to MS can be complex.

In-Depth Analysis and Experimental Protocols

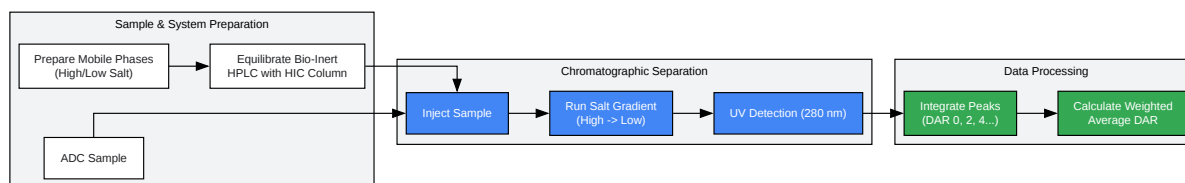
Hydrophobic Interaction Chromatography (HIC)

HIC is the benchmark technique for analyzing the drug load distribution of cysteine-linked ADCs. It separates ADC species based on their hydrophobicity, which increases with the number of conjugated drug molecules. The separation occurs under non-denaturing conditions, preserving the ADC's native structure.

- System Preparation: Use a bio-inert HPLC system to prevent corrosion from high-salt mobile phases.
- Column: A HIC column (e.g., Butyl-NPR, TSKgel Butyl-NPR) is typically used.
- Mobile Phase A: High salt buffer (e.g., 1.5 M Ammonium Sulfate in 50 mM Sodium Phosphate, pH 7.0).
- Mobile Phase B: Low salt buffer (e.g., 50 mM Sodium Phosphate, pH 7.0).
- Gradient: A linear gradient from high salt (Mobile Phase A) to low salt (Mobile Phase B) is applied over 20-30 minutes to elute the ADC species. Unconjugated antibody (DAR 0) elutes

first, followed by species with increasing DAR values.

- Detection: UV detection at 280 nm.
- Data Analysis: The relative peak area of each species is used to calculate the weighted average DAR.



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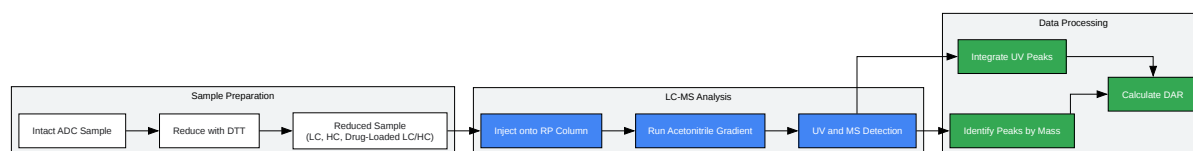
Workflow for determining the Drug-to-Antibody Ratio (DAR) using HIC.

Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)

RP-HPLC serves as a valuable orthogonal method for DAR characterization. For cysteine-linked ADCs, the analysis typically involves reducing the inter-chain disulfide bonds to separate the light chains (LC) and heavy chains (HC). The drug load on each chain can then be quantified. This method is also well-suited for the analysis of more homogeneous, site-specific ADCs.

- Sample Preparation: Reduce the ADC sample using a reducing agent like dithiothreitol (DTT) to separate the light and heavy chains.
- Column: A reversed-phase column with a wide pore size (e.g., C4, C8, or PLRP-S) is suitable for protein fragments.
- Mobile Phase A: Water with 0.1% Trifluoroacetic Acid (TFA) or Formic Acid (FA).

- Mobile Phase B: Acetonitrile with 0.1% TFA or FA.
- Gradient: A linear gradient from low to high organic content (Mobile Phase B) is used to separate the unconjugated and drug-conjugated light and heavy chains.
- Detection: UV (280 nm) and/or MS detection. The MS-compatible mobile phase allows for mass confirmation of each peak.
- Data Analysis: The weighted average DAR is calculated based on the integrated peak areas of the different light and heavy chain species and their respective drug loads.



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Workflow for DAR analysis of a reduced ADC using RP-HPLC-MS.

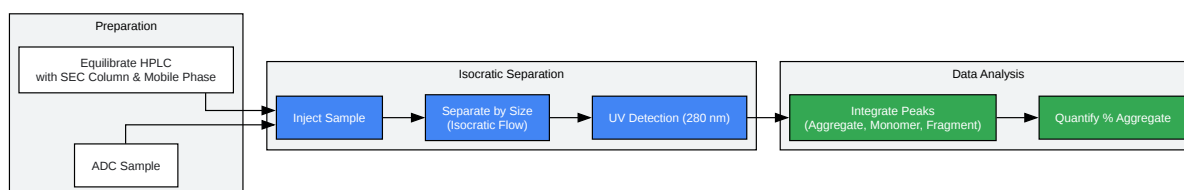
Size Exclusion Chromatography (SEC)

Aggregation is a critical quality attribute as it can impact the efficacy and immunogenicity of biotherapeutics. SEC is the standard method used to separate and quantify high-molecular-weight species (aggregates), monomers, and fragments based on their hydrodynamic size.

- System: An HPLC or UHPLC system, preferably bio-inert, is used.
- Column: An SEC column with appropriate pore size for separating mAb monomers (~150 kDa) from aggregates (e.g., Agilent AdvanceBio SEC 300Å).
- Mobile Phase: An aqueous buffer, typically a phosphate-buffered saline (PBS) solution at a physiological pH (e.g., pH 7.4). For hydrophobic ADCs, the addition of a small amount of

organic modifier (e.g., isopropanol) may be needed to prevent secondary interactions.

- Flow Rate: A low, constant (isocratic) flow rate is maintained.
- Detection: UV detection at 280 nm.
- Data Analysis: The percentage of aggregate is calculated from the area of the aggregate peaks relative to the total area of all peaks.



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Workflow for quantifying ADC aggregates using Size Exclusion Chromatography.

Conclusion

The characterization of Antibody-Drug Conjugates requires a multi-faceted analytical approach. No single technique can provide a complete profile of these complex molecules. HIC remains the gold standard for DAR distribution of cysteine-linked ADCs, while RP-HPLC provides a powerful, MS-compatible orthogonal method. SEC is indispensable for monitoring aggregation, a critical quality attribute for all biotherapeutics. Advanced techniques like native mass spectrometry and capillary electrophoresis offer deeper insights into ADC structure, heterogeneity, and stability. A combination of these methods is crucial throughout the development process to ensure a safe, potent, and consistent ADC product.

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References

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